

Chemical and physical properties of Zolamine hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Zolamine hydrochloride

Cat. No.: B074344

[Get Quote](#)

Zolamine Hydrochloride: A Technical Guide for Researchers

For research use only. Not for human or veterinary use.

This technical guide provides a comprehensive overview of the chemical and physical properties of **Zolamine hydrochloride**. It is intended for researchers, scientists, and drug development professionals, offering an in-depth look at its core characteristics, mechanism of action, and relevant experimental contexts.

Introduction

Zolamine hydrochloride (CAS No. 1155-03-9) is a first-generation H1 antihistamine with local anesthetic properties.^[1] First described in 1952, it was developed for its potential clinical use as both an antihistaminic and a topical local anesthetic.^[1] The hydrochloride salt form of zolamine was created to improve its solubility and stability, particularly in aqueous solutions.^[1] While it was previously marketed in the United States, current research on this compound is limited, with most foundational studies dating back several decades.^[1]

Chemical and Physical Properties

Zolamine hydrochloride is classified as a thiazole and ethylenediamine derivative.^[1] Its structure consists of a central ethylenediamine core with a thiazole ring, a p-methoxybenzyl

group, and a dimethylamino group.[1] These functional groups are believed to be crucial for its biological activity.[1]

Table 1: Chemical and Physical Properties of **Zolamine Hydrochloride**

Property	Value	Source(s)
IUPAC Name	N'-[(4-methoxyphenyl)methyl]-N,N-dimethyl-N'-(1,3-thiazol-2-yl)ethane-1,2-diamine;hydrochloride	[2][3]
CAS Number	1155-03-9	[1][2][3][4]
Molecular Formula	C15H22ClN3OS	[1][2][3]
Molecular Weight	327.87 g/mol	[1][2][4]
Appearance	Odorless crystals	[4]
Melting Point	167.5-167.8 °C	[4]
Solubility	Soluble in water	[4]
InChI Key	GSDXPNOJFAITBE-UHFFFAOYSA-N	[1][2]
SMILES	<chem>CN(C)CCN(CC1=CC=C(OC)C=C1)C2=NC=CS2.Cl</chem>	[3]

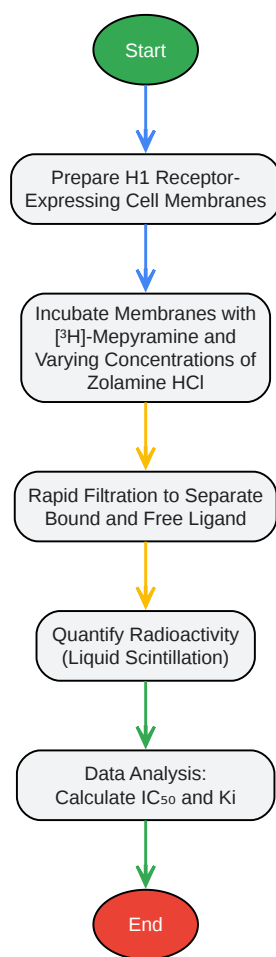
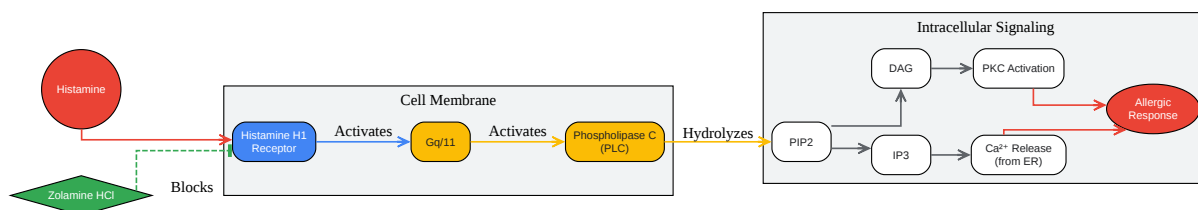
Mechanism of Action

Zolamine hydrochloride exhibits a dual mechanism of action, functioning as both a histamine H1 receptor antagonist and a local anesthetic.

Antihistaminic Activity

As a first-generation H1 antihistamine, **Zolamine hydrochloride** acts as an inverse agonist at the histamine H1 receptor.[1] It competitively binds to the H1 receptor, preventing histamine from binding and initiating the allergic response cascade.[1] By stabilizing the receptor in its inactive conformation, it reduces its constitutive activity.[1] The downstream signaling pathways

affected are primarily those coupled to the Gq/11 family of G-proteins.[1] Histamine-induced activation of the H1 receptor stimulates phospholipase C (PLC), leading to the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG).[1] **Zolamine hydrochloride** blocks this pathway.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. jocpr.com [jocpr.com]
- 2. medkoo.com [medkoo.com]
- 3. US2319669A - Process for preparing hydroxylamine hydrochloride - Google Patents [patents.google.com]
- 4. Determination of Local Anesthetic Drugs in Human Plasma Using Magnetic Solid-Phase Extraction Coupled with High-Performance Liquid Chromatography - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Chemical and physical properties of Zolamine hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074344#chemical-and-physical-properties-of-zolamine-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com